

# A Comprehensive Technical Review of Solvent Blue 59: Applications and Methodologies

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## Compound of Interest

Compound Name: Solvent blue 59

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## Introduction

**Solvent Blue 59**, also known by its Colour Index name C.I. 61552 and synonyms such as Sudan Blue and Atlasol Blue 2N, is a synthetic anthraquinone dye.[1][2] Its chemical structure, 1,4-bis(ethylamino)-9,10-anthraquinone, imparts a vibrant, brilliant red-light blue color and renders it soluble in a variety of organic solvents and polymers.[2][3] This technical guide provides an in-depth review of the diverse applications of **Solvent Blue 59**, presenting key performance data, detailed experimental protocols, and visual workflows to support researchers and professionals in its practical use.

## Physicochemical Properties

A summary of the key physicochemical properties of **Solvent Blue 59** is presented in Table 1. This data is essential for understanding its behavior in different applications and for the design of experimental protocols.

Property	Value	References
Synonyms	C.I. 61552, Sudan Blue, Atlasol Blue 2N	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	6994-46-3	<a href="#">[2]</a>
Molecular Formula	<chem>C18H18N2O2</chem>	<a href="#">[3]</a>
Molecular Weight	294.35 g/mol	<a href="#">[3]</a>
Appearance	Reddish-blue to maroon powder	<a href="#">[2]</a>
Melting Point	215-217 °C	<a href="#">[2]</a>
λ <sub>max</sub> (absorbance peak)	252 nm	<a href="#">[4]</a>

## Applications in Plastics and Polymers

**Solvent Blue 59** is extensively used for the coloration of a wide range of plastics and polymers due to its excellent heat stability, lightfastness, and good solubility in polymer melts.

## Quantitative Performance Data

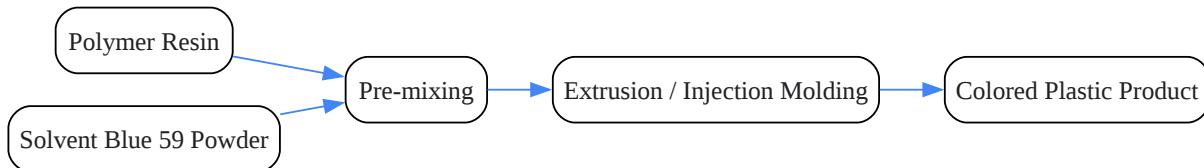
The compatibility and performance of **Solvent Blue 59** in various polymers are summarized in Table 2.

Polymer	Light Fastness (Scale 1-8)	Heat Resistance (°C)	Recommended Dosage (Transparent)	Recommended Dosage (Non- Transparent)
Polystyrene (PS)	6-7	260	0.02%	0.025%
Polycarbonate (PC)	-	High	-	-
Thermoplastic Polyesters (e.g., PET, PBT)	-	High	-	-
Polymethyl Methacrylate (PMMA)	-	-	-	-
Acrylonitrile Butadiene Styrene (ABS)	-	-	-	-
Styrene- Acrylonitrile (SAN)	-	-	-	-
Rigid Polyvinyl Chloride (RPVC)	-	-	-	-

Note: '-' indicates that specific quantitative data was not available in the reviewed literature, although compatibility is cited.

## Experimental Protocol: Melt Coloration of Plastics

The general workflow for incorporating **Solvent Blue 59** into plastics via melt coloration is a standard industrial process.



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*General workflow for melt coloration of plastics.*

Methodology:

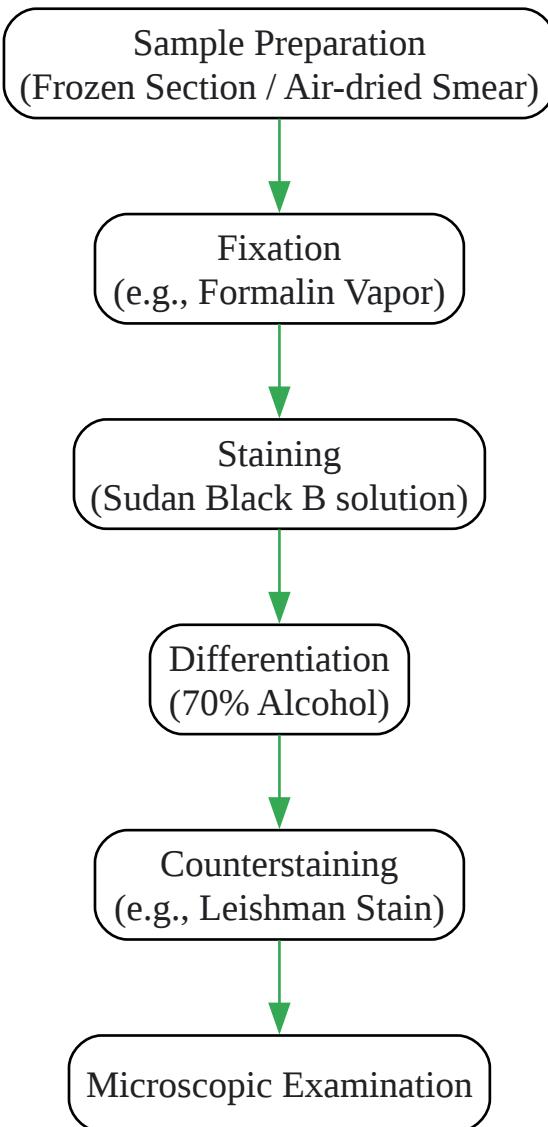
- Pre-mixing: The polymer resin in pellet or powder form is dry-blended with the recommended dosage of **Solvent Blue 59** powder (refer to Table 2).
- Melt Processing: The mixture is fed into an extruder or injection molding machine. The polymer is heated above its melting point, and the dye dissolves in the polymer melt, ensuring a homogenous color distribution.
- Formation: The colored molten polymer is then extruded into a desired profile or injected into a mold to form the final product.

## Applications in Biological Staining

**Solvent Blue 59**, often under the name Sudan Blue or as a component of Sudan dye mixtures, is utilized in histology and hematology for the staining of lipids.[\[2\]](#)[\[5\]](#)

## Experimental Protocol: Sudan Black B Staining for Lipids

The following protocol is adapted for the staining of lipids in frozen tissue sections and blood smears.



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*Workflow for Sudan Black B staining.*

Reagents:

- Fixative: 40% formaldehyde solution vapor or formalin-ethanol.
- Stain Solution: 0.3 g Sudan Black B in 100 ml absolute ethanol.
- Phenol Buffer: Dissolve 16 g crystalline phenol in 30 ml absolute ethanol. Add to 100 ml distilled water containing 0.3 g  $\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$ .

- Working Stain Solution: Mix 60 ml of the stock stain solution with 40 ml of the phenol buffer.
- Differentiating Solution: 70% ethanol.
- Counterstain: Leishman stain or May-Grünwald-Giemsa stain.

**Procedure:**

- Fixation: Fix air-dried smears in formalin vapor for 10 minutes.[\[5\]](#)
- Washing: Gently wash the slides in water for 5-10 minutes.[\[5\]](#)
- Staining: Place the slides in the working stain solution in a Coplin jar with a lid for 1 hour.[\[5\]](#)
- Differentiation: Remove the slides and flood them with 70% alcohol for 30 seconds. Repeat this step three times.[\[5\]](#)
- Rinsing: Rinse in running tap water and air dry.[\[5\]](#)
- Counterstaining: Counterstain with Leishman stain or May-Grünwald-Giemsa stain without further fixation.[\[5\]](#)
- Final Preparation: Air dry and examine under a microscope.

**Principle:**

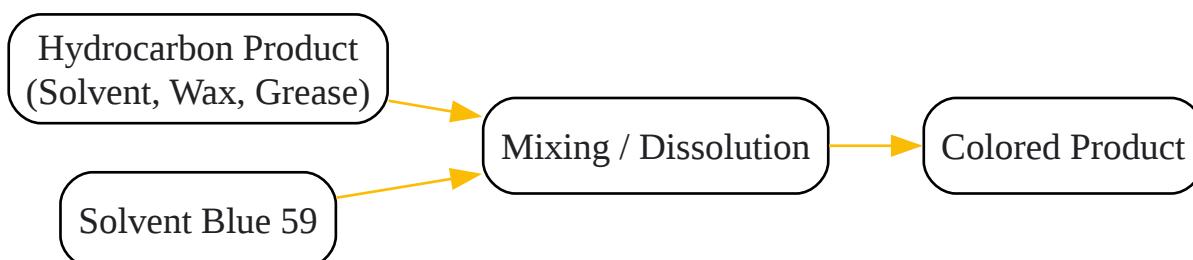
Sudan Black B is a lipid-soluble dye. The staining mechanism is a physical process of partitioning. The dye is more soluble in the lipids present in the tissue or cells than in its solvent. Consequently, it leaches out of the solvent and deposits in the lipid-containing structures, coloring them black or blue-black.[\[5\]](#) This is particularly useful in hematology for differentiating acute myeloid leukemia (AML) from acute lymphoid leukemia (ALL), as the granules in myelocytic cells contain lipids and stain positive.[\[5\]](#)

## **Applications in Coloring Hydrocarbons, Waxes, and Greases**

**Solvent Blue 59** is used to color various hydrocarbon-based products, including solvents, greases, paraffin wax, and other petroleum products.<sup>[3]</sup> Its solubility in non-polar substances makes it an ideal colorant for these applications, often for identification or branding purposes.

## General Methodology

The process is typically a simple dissolution.



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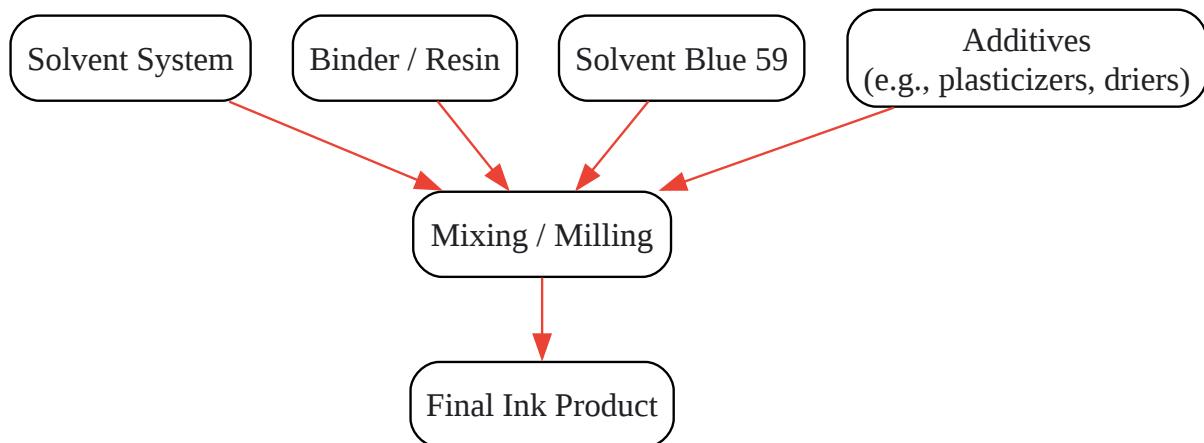
*Process for coloring hydrocarbon-based products.*

The dye is added to the liquid or molten hydrocarbon product and mixed until fully dissolved. The concentration will vary depending on the desired color intensity.

## Applications in Paints and Printing Inks

**Solvent Blue 59** is also utilized in the formulation of paints and printing inks, where its solubility in organic solvents is a key advantage.<sup>[2][6]</sup> It provides a vibrant blue color and exhibits good resistance to water, alkali, and acids.<sup>[7]</sup>

## General Workflow for Ink Formulation



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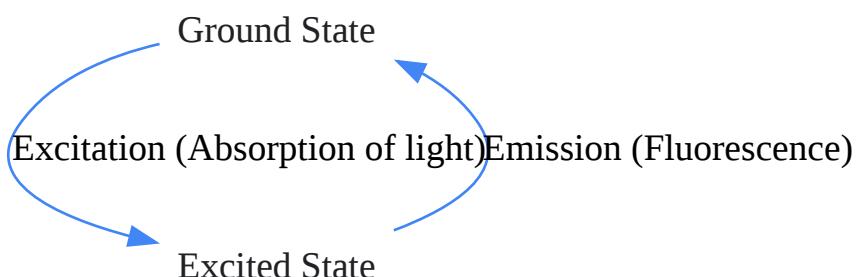
*General workflow for printing ink formulation.*

In a typical ink formulation, **Solvent Blue 59** is dissolved in a suitable solvent system along with binders, resins, and other additives to achieve the desired viscosity, drying properties, and adhesion to the substrate.

## Potential Applications as a Fluorescent Probe and in Diagnostic Assays

While less documented with specific protocols, the anthraquinone structure of **Solvent Blue 59** suggests potential for use as a fluorescent marker.<sup>[2]</sup> Some sources also list "diagnostic assay manufacturing" as an application, although detailed methodologies are not publicly available.

## Principle of Fluorescence



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### *Basic principle of fluorescence.*

Fluorescent molecules, or fluorophores, absorb light at a specific wavelength (excitation) and then emit light at a longer wavelength (emission). The known absorbance peak of **Solvent Blue 59** at 252 nm is in the UV range, which may not be ideal for all biological applications, but other excitation wavelengths may also be effective.<sup>[4]</sup> Further research is needed to characterize its fluorescence emission spectrum, quantum yield, and potential for use in applications like fluorescence microscopy.

In diagnostic assays, **Solvent Blue 59** could potentially be used as a colorimetric indicator or conjugated to biomolecules for detection purposes, but specific protocols would need to be developed and validated.

## Conclusion

**Solvent Blue 59** is a versatile solvent dye with a broad range of well-established applications, particularly in the coloration of plastics and for lipid staining in biological research. Its robust properties, including high heat stability and good lightfastness, ensure its continued relevance in industrial settings. While its potential use as a fluorescent probe and in diagnostic assays is noted, further research is required to fully elucidate its capabilities and establish standardized protocols in these areas. This guide provides a solid foundation of the known applications and methodologies for **Solvent Blue 59**, empowering researchers and industry professionals to effectively utilize this compound in their work.

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